

Personal protective equipment for handling 1-Aminocyclohexanecarbonitrile

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Aminocyclohexanecarbonitrile

Cat. No.: B112763

[Get Quote](#)

Essential Safety and Handling Guide for 1-Aminocyclohexanecarbonitrile

This guide provides crucial safety protocols and logistical information for the handling and disposal of **1-Aminocyclohexanecarbonitrile**, tailored for researchers, scientists, and professionals in drug development. Following these procedures is essential for ensuring laboratory safety.

Hazard Identification and Quantitative Data

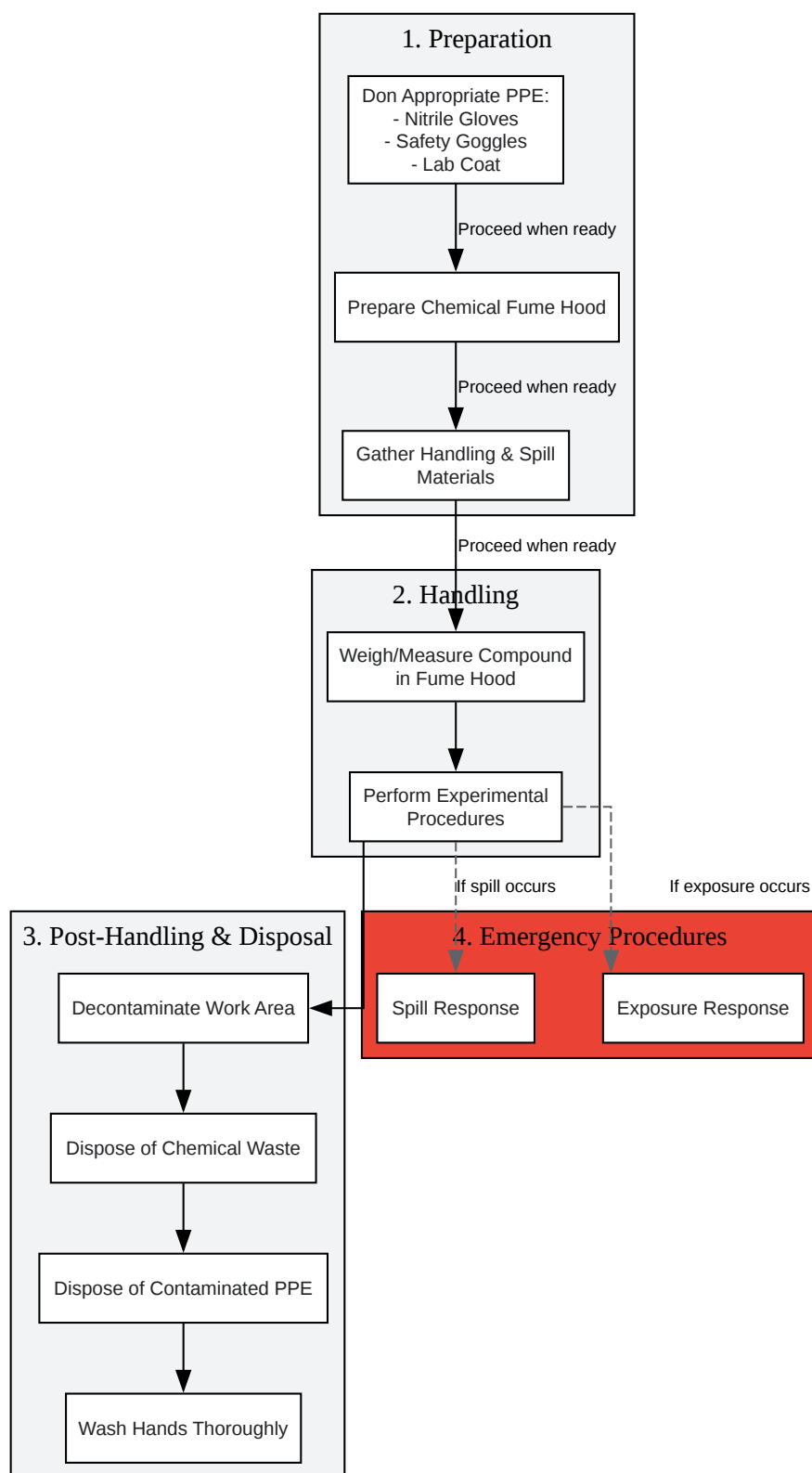
1-Aminocyclohexanecarbonitrile is a hazardous substance that requires careful handling. It is harmful if swallowed, inhaled, or in contact with skin, and it can cause severe skin burns and eye damage.[1][2] It may also cause respiratory irritation.[1]

Below is a summary of its key properties:

Property	Value	Source
Molecular Formula	C ₇ H ₁₂ N ₂	[1][3]
Molecular Weight	124.18 g/mol	[1][2][3]
Appearance	Solid	[4]
Boiling Point	236.2°C at 760 mmHg	[2]
Flash Point	96.6°C	[2]
Oral Toxicity (LDLo, rat)	200 mg/kg	[5]
Dermal Toxicity (LDLo, rabbit)	200 mg/kg	[5]

Operational and Disposal Plan

A systematic approach to handling and disposal is critical. The following workflow outlines the necessary steps from preparation to waste management.



[Click to download full resolution via product page](#)

Caption: Workflow for handling **1-Aminocyclohexanecarbonitrile**.

Procedural Guidance: Step-by-Step

Pre-Handling and Preparation

- Engineering Controls: All work with **1-Aminocyclohexanecarbonitrile** must be conducted in a certified chemical fume hood.[2] Ensure adequate ventilation.[4][6]
- Personal Protective Equipment (PPE): Before entering the work area, don the following PPE:
 - Hand Protection: Chemical-resistant nitrile gloves are required.[2][7][8][9] Inspect gloves for any tears or punctures before use.[6]
 - Eye Protection: Wear tightly fitting safety goggles or a face shield.[2][6]
 - Skin and Body Protection: Wear a laboratory coat and ensure exposed skin is covered.[2] For larger quantities or where splashing is likely, consider additional protective clothing.
- Emergency Equipment: Ensure an eyewash station and safety shower are readily accessible. Have a spill kit with an inert absorbent material (e.g., sand or vermiculite) prepared.[2]

Handling Protocol

- Transport: When moving the chemical, keep it in a sealed, clearly labeled container.
- Aliquotting and Weighing: Perform all manipulations, including weighing and transferring, inside the chemical fume hood to prevent inhalation of dust or vapors.[2]
- Reaction Setup: Keep all containers tightly closed when not in use.[4][6] Avoid contact with incompatible materials such as strong oxidizing agents.[2]
- Heating: Avoid direct heat, flames, and sparks.[2] If heating is necessary, use a well-controlled system (e.g., a heating mantle or water bath).

Emergency Procedures

- Skin Contact: Immediately remove contaminated clothing.[2] Wash the affected skin with copious amounts of soap and water for at least 15 minutes.[2][6] Seek medical attention if irritation persists.[2]

- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[2][4] Remove contact lenses if present and easy to do.[4] Seek immediate medical attention.
- Inhalation: Move the individual to fresh air.[2][6] If breathing is difficult or symptoms persist, seek medical attention.[2]
- Ingestion: Wash out the mouth with water. Do not induce vomiting.[2] Seek immediate medical attention.[2]
- Spill Response:
 - Evacuate non-essential personnel from the area.
 - Wearing appropriate PPE, cover the spill with an inert, non-combustible absorbent material like sand or vermiculite.[2]
 - Sweep up the material and place it into a suitable, sealed container for hazardous waste disposal.[4]
 - Do not allow the material to enter drains or water courses.[2]
 - Ventilate the area and wash the spill site after material pickup is complete.

Disposal Plan

- Chemical Waste: All waste containing **1-Aminocyclohexanecarbonitrile** must be treated as hazardous waste. Dispose of contents and containers in accordance with local, regional, and national regulations through an approved waste disposal plant.[2][4]
- Contaminated Materials: Any PPE, absorbent materials, or labware that has come into contact with the chemical must be disposed of as hazardous waste. Place these items in a sealed, labeled container for disposal.
- Decontamination: Thoroughly decontaminate all work surfaces and equipment after use. Wash hands thoroughly after handling the chemical and before leaving the laboratory.[2]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1-Aminocyclohexanecarbonitrile | C₇H₁₂N₂ | CID 79635 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 1-aminocyclohexanecarbonitrile | CAS#:5496-10-6 | Chemsrce [chemsrc.com]
- 3. scbt.com [scbt.com]
- 4. fishersci.com [fishersci.com]
- 5. 1-aminocyclohexane carbonitrile, 5496-10-6 [thegoodscentscompany.com]
- 6. chemicalbook.com [chemicalbook.com]
- 7. Nitrile Gloves: Advancing PPE and Industrial Hand Safety | Industrial Solutions MEF [industrialsolution.ae]
- 8. Nitrile Gloves: Reliable Protection Against Chemicals and Pathogens - PPS Gloves [ppsgloves.com]
- 9. business.medtecs.com [business.medtecs.com]
- To cite this document: BenchChem. [Personal protective equipment for handling 1-Aminocyclohexanecarbonitrile]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b112763#personal-protective-equipment-for-handling-1-aminocyclohexanecarbonitrile]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com